Spectroscopic Characterization of Desmethyl-5'-methoxylaudanosine: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Desmethyl-5'-methoxylaudanosine*
CAS No.:	*61349-11-9*
Cat. No.:	*B024125*

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Introduction

Desmethyl-5'-methoxylaudanosine is a significant intermediate in the synthesis of various neuromuscular blocking agents. As a benzylisoquinoline alkaloid, its structural elucidation and purity assessment are paramount for ensuring the quality and efficacy of subsequent pharmaceutical products. This technical guide provides a comprehensive overview of the spectroscopic techniques employed for the definitive characterization of this compound. While experimental data for this specific molecule is not widely published, this guide, grounded in the principles of spectroscopic analysis and extensive data from analogous structures, presents a robust predictive framework for its characterization. This document is intended for researchers, scientists, and drug development professionals engaged in the synthesis, quality control, and analysis of isoquinoline alkaloids and related pharmaceutical intermediates.

The structural foundation for our predictive analysis is derived from the known structure of its parent compound, 5'-methoxylaudanosine. Desmethylation at the nitrogen atom (N-2) results in a secondary amine, which significantly influences its spectroscopic properties.

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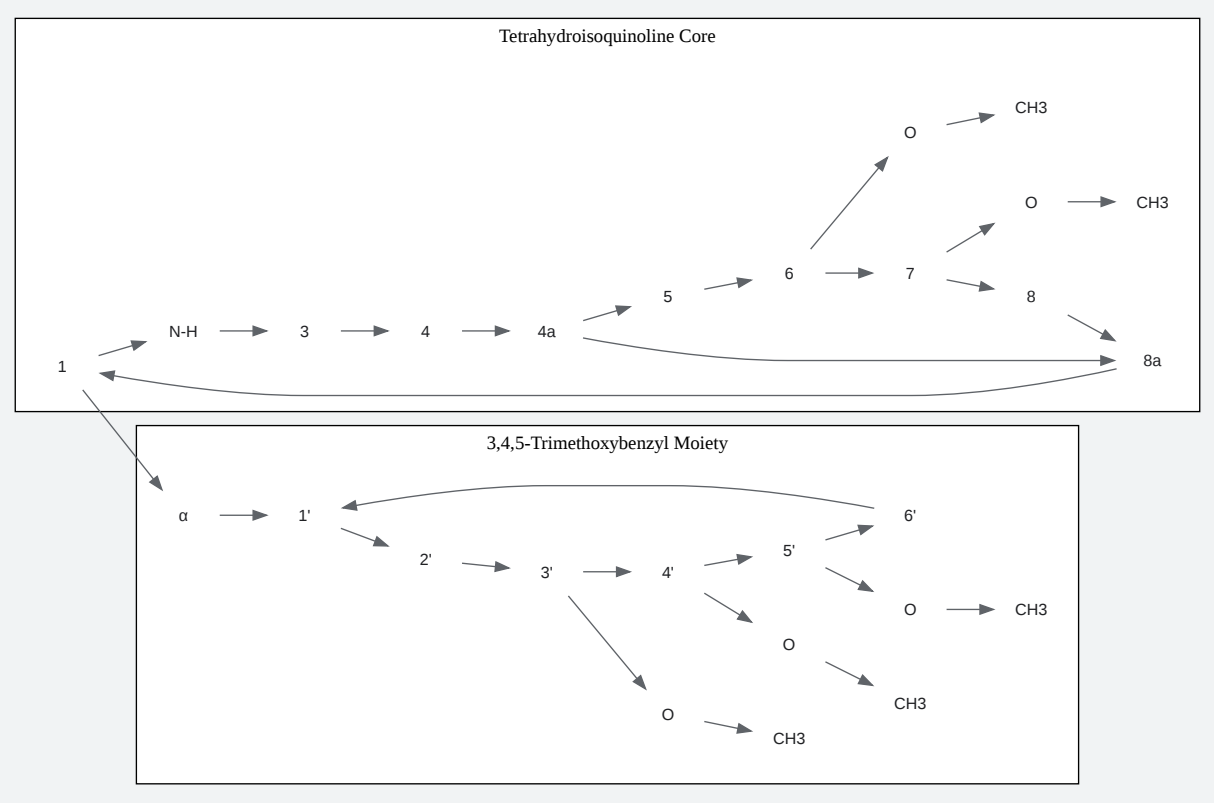

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Caption: Molecular structure of **Desmethyl-5'-methoxylaudanosine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules, providing detailed information about the carbon-hydrogen framework. For **Desmethyl-5'-methoxylaudanosine**, a combination of 1D (^{1}H, ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments will enable unambiguous assignment of all proton and carbon signals. The absence of the N-methyl group compared to its parent compound will result in characteristic shifts, particularly for the protons and carbons in the vicinity of the nitrogen atom.

Predicted ^{1}H NMR Spectral Data

The ^{1}H NMR spectrum is expected to show distinct signals for the aromatic protons, the methoxy groups, and the aliphatic protons of the tetrahydroisoquinoline and benzyl moieties.

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The chemical shifts are influenced by the electron-donating effects of the methoxy groups and the overall stereochemistry of the molecule.

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
H-1	4.0 - 4.2	dd	8.0, 4.0
H-3	2.8 - 3.2	m	
H-4	2.6 - 2.9	m	
H-5	6.6 - 6.7	s	
H-8	6.5 - 6.6	s	
H-2'	6.3 - 6.4	s	
H-6'	6.3 - 6.4	s	
Cα-H	2.9 - 3.1 & 2.7 - 2.9	m	
6-OCH_3	3.8 - 3.9	s	
7-OCH_3	3.8 - 3.9	s	
3'-OCH_3	3.7 - 3.8	s	
4'-OCH_3	3.7 - 3.8	s	
5'-OCH_3	3.7 - 3.8	s	
N-H	2.0 - 3.0	br s	

Interpretation:

- The aromatic protons H-5 and H-8 on the isoquinoline ring are expected to appear as singlets due to their para relationship.
- Similarly, the H-2' and H-6' protons on the trimethoxybenzyl ring are chemically equivalent and will appear as a singlet.
- The methoxy groups will each give rise to a sharp singlet.

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- The aliphatic protons of the tetrahydroisoquinoline ring (H-1, H-3, H-4, and Cα-H) will exhibit complex multiplets due to diastereotopicity and spin-spin coupling.
- The N-H proton will likely appear as a broad singlet, the chemical shift of which can be concentration and solvent dependent.

Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum will provide a count of the unique carbon atoms in the molecule, with their chemical shifts indicating their electronic environment.

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Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C-1	55 - 60
C-3	40 - 45
C-4	25 - 30
C-4a	125 - 130
C-5	110 - 115
C-6	145 - 150
C-7	145 - 150
C-8	110 - 115
C-8a	125 - 130
C-α	40 - 45
C-1'	135 - 140
C-2'	105 - 110
C-3'	150 - 155
C-4'	135 - 140
C-5'	150 - 155
C-6'	105 - 110
6-OCH_3	55 - 60
7-OCH_3	55 - 60
3'-OCH_3	55 - 60
4'-OCH_3	60 - 65
5'-OCH_3	55 - 60

Interpretation:

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- The aromatic carbons substituted with methoxy groups (C-6, C-7, C-3', C-5') are expected to resonate at lower field (higher ppm) due to the deshielding effect of the oxygen atoms.
- The quaternary aromatic carbons (C-4a, C-8a, C-1', C-4') will also appear downfield.
- The aliphatic carbons (C-1, C-3, C-4, C-α) will be found in the upfield region of the spectrum.
- The methoxy carbons will all appear in a narrow range around 55-65 ppm.

Experimental Protocol for NMR Spectroscopy

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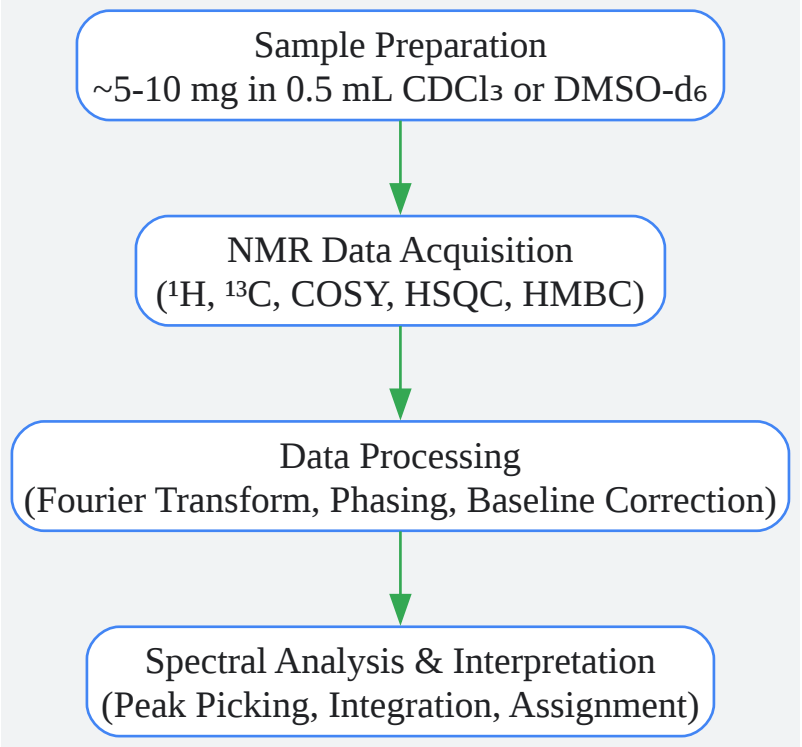

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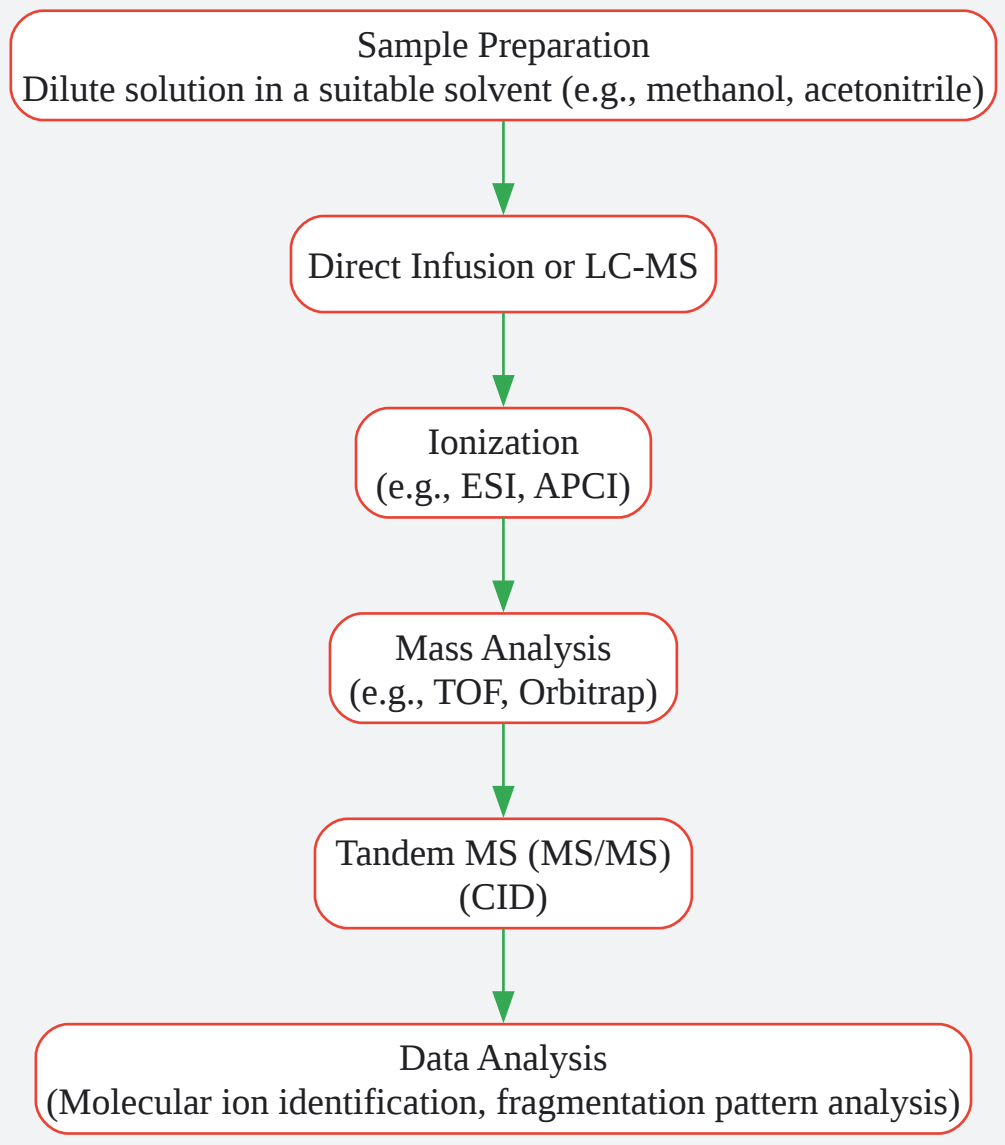

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Caption: Workflow for mass spectrometric analysis.

- Sample Preparation: Prepare a dilute solution of the compound in a suitable solvent such as methanol or acetonitrile.
- Instrumentation: Utilize a high-resolution mass spectrometer (e.g., Q-TOF, Orbitrap) coupled with an appropriate ionization source (e.g., ESI).
- Data Acquisition: Acquire a full scan mass spectrum in positive ion mode to determine the accurate mass of the molecular ion.

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- Tandem MS (MS/MS): Perform tandem mass spectrometry on the molecular ion to induce fragmentation and observe the characteristic fragment ions.
- Data Analysis: Determine the elemental composition from the accurate mass of the molecular ion. Analyze the fragmentation pattern to confirm the structure.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation, which excites molecular vibrations.

Predicted Infrared Absorption Bands

Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity
N-H Stretch	3300 - 3500	Medium, broad
Aromatic C-H Stretch	3000 - 3100	Medium
Aliphatic C-H Stretch	2850 - 3000	Strong
Aromatic C=C Stretch	1500 - 1600	Medium
C-O Stretch (Aryl ether)	1200 - 1275 & 1000 - 1075	Strong

Interpretation:

- The presence of a secondary amine will be indicated by a characteristic N-H stretching vibration.
- The aromatic rings will show C-H stretching absorptions above 3000 cm^{-1} and C=C stretching absorptions in the 1500-1600 cm^{-1} region.
- The aliphatic C-H bonds of the tetrahydroisoquinoline ring and the benzylic methylene group will exhibit strong stretching absorptions below 3000 cm^{-1}.
- The multiple ether linkages (methoxy groups) will result in strong C-O stretching bands.

Experimental Protocol for Infrared Spectroscopy

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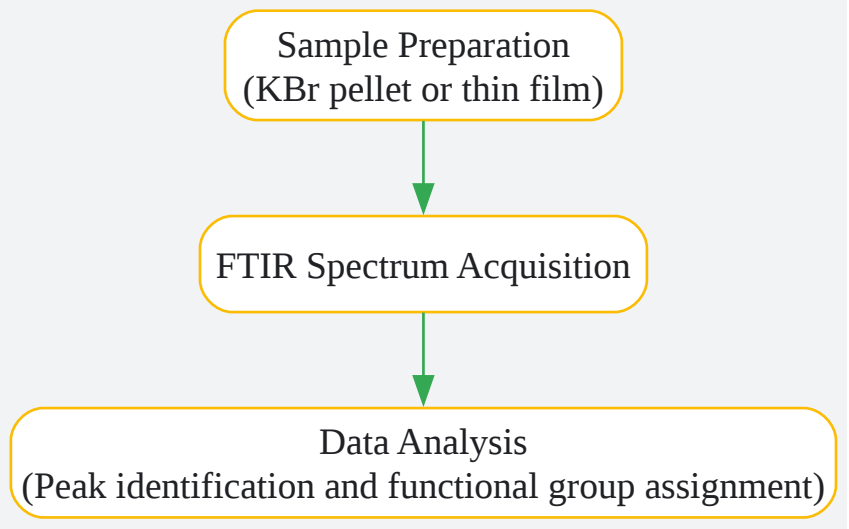

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Caption: Workflow for infrared spectroscopic analysis.

- Sample Preparation: Prepare the sample as a KBr (potassium bromide) pellet or as a thin film on a salt plate (e.g., NaCl).
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Record the spectrum over the mid-IR range (typically 4000-400 cm^{-1}).
- Data Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule, particularly in conjugated systems.

Predicted UV-Vis Absorption Maxima

The UV-Vis spectrum of **Desmethyl-5'-methoxylaudanosine** is expected to be dominated by the $\pi \rightarrow \pi^*$ transitions of the two aromatic rings.

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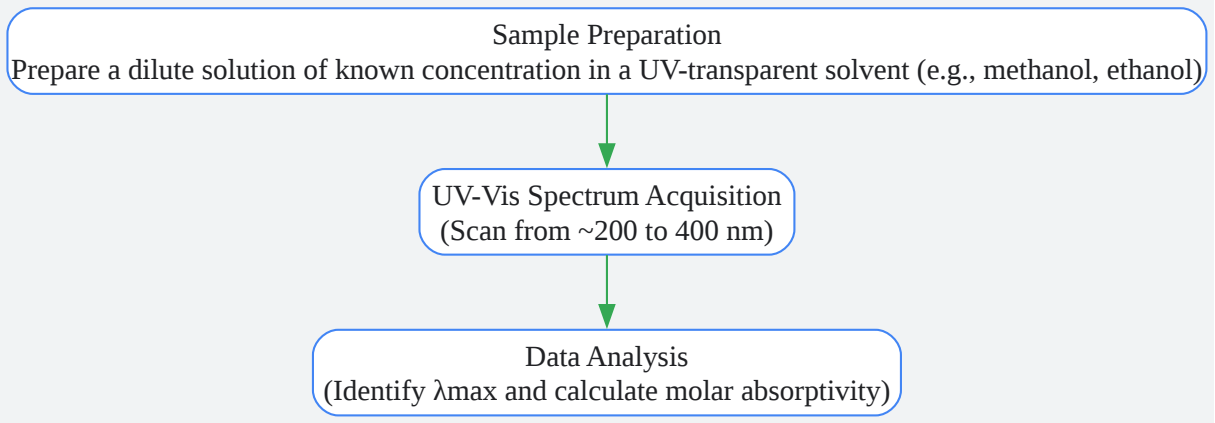
Solvent	Predicted λmax (nm)
Methanol or Ethanol	~280 and ~230

Interpretation:

- The absorption band around 280 nm is characteristic of the substituted benzene and isoquinoline chromophores.
- A second, more intense absorption band is expected at a shorter wavelength, typically around 230 nm. The exact positions and intensities of these bands can be influenced by the solvent polarity.

Experimental Protocol for UV-Vis Spectroscopy



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